

# 3-Aminobiphenyl chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Aminobiphenyl

Cat. No.: B7723418

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## 3-Aminobiphenyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **3-Aminobiphenyl**. The information is intended to support research, development, and safety protocols involving this compound.

## Core Chemical Properties and Structure

**3-Aminobiphenyl**, with the CAS number 2243-47-2, is an aromatic amine consisting of a biphenyl backbone substituted with an amino group at the 3-position.<sup>[1]</sup> It typically appears as a white to light yellow crystalline solid or a pale yellow oil.<sup>[1][2][3]</sup> This compound serves as a building block in the synthesis of various dyes and polymers and has applications in pharmaceutical research.<sup>[1]</sup> It is important to note that **3-Aminobiphenyl** is considered a potential carcinogen and should be handled with appropriate safety precautions.<sup>[1]</sup>

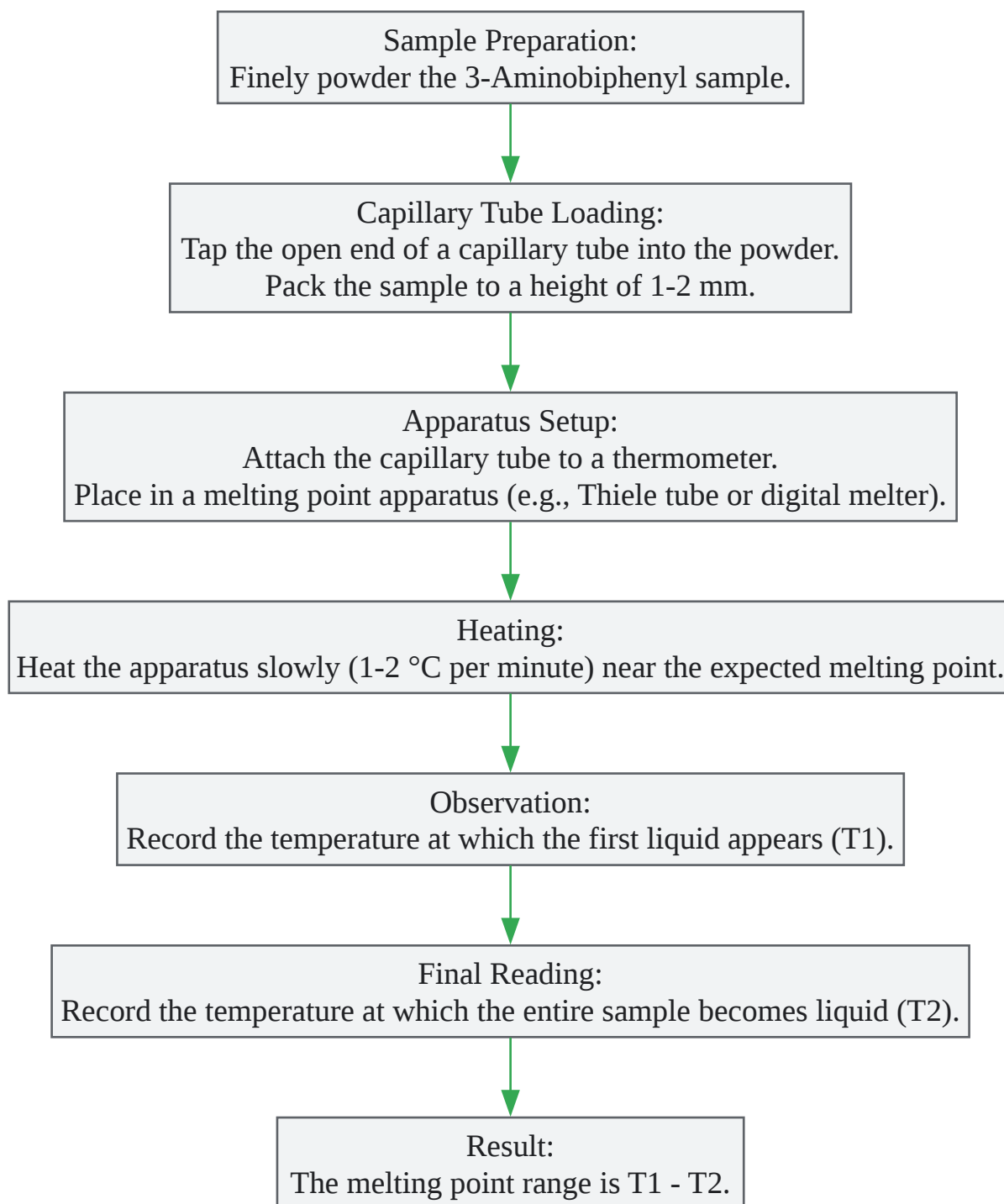
## Quantitative Chemical Data

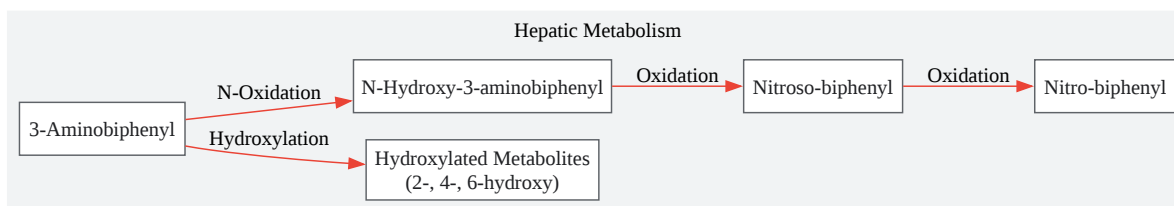
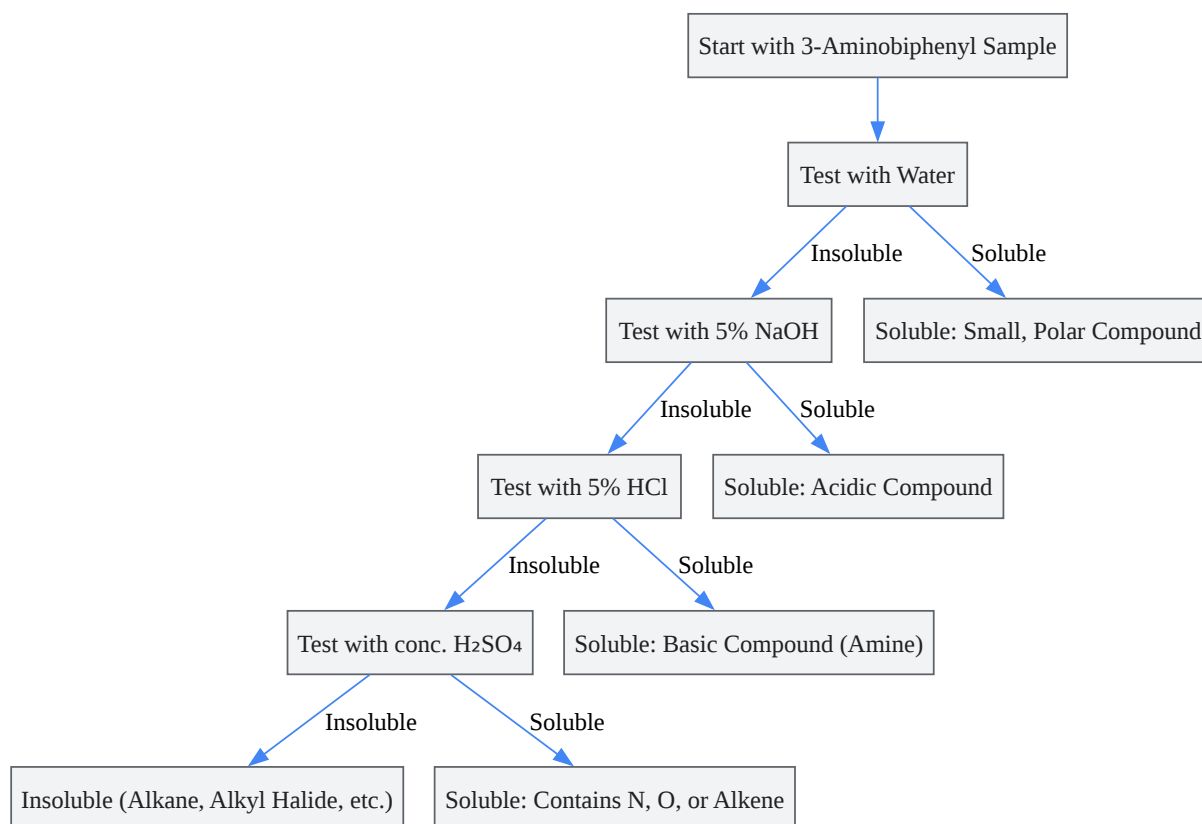
The following table summarizes the key quantitative properties of **3-Aminobiphenyl** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	169.22 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	28-33 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	177-178 °C	<a href="#">[2]</a>
pKa (at 18 °C)	4.25	<a href="#">[1]</a>
Density	1.077 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	>110 °C (>230 °F) - closed cup	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Water	Sparingly soluble	<a href="#">[1]</a>

## Chemical Structure

The molecular structure of **3-Aminobiphenyl** is depicted below. The diagram illustrates the connectivity of the two phenyl rings and the position of the amine group.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)